

Application Notes and Protocols: Injection of Red Retrobeads™ in Rodent Brain

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Compound of Interest

Compound Name: *Vital red*

Cat. No.: *B1204678*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Red Retrobeads™ are inert, fluorescently labeled latex microspheres used for retrograde neuronal tracing.[1][2][3] When injected into a specific brain region, these beads are taken up by axon terminals and transported back to the neuronal cell body, allowing for the precise identification of afferent projections.[4] Red Retrobeads™ are non-toxic, persist in living cells for over a year, and are compatible with immunohistochemistry and in situ hybridization techniques.[1][2][3][5] This makes them an invaluable tool for mapping complex neural circuits.

This document provides detailed protocols for the stereotaxic injection of Red Retrobeads™ into the rodent brain, as well as subsequent histological processing and visualization.

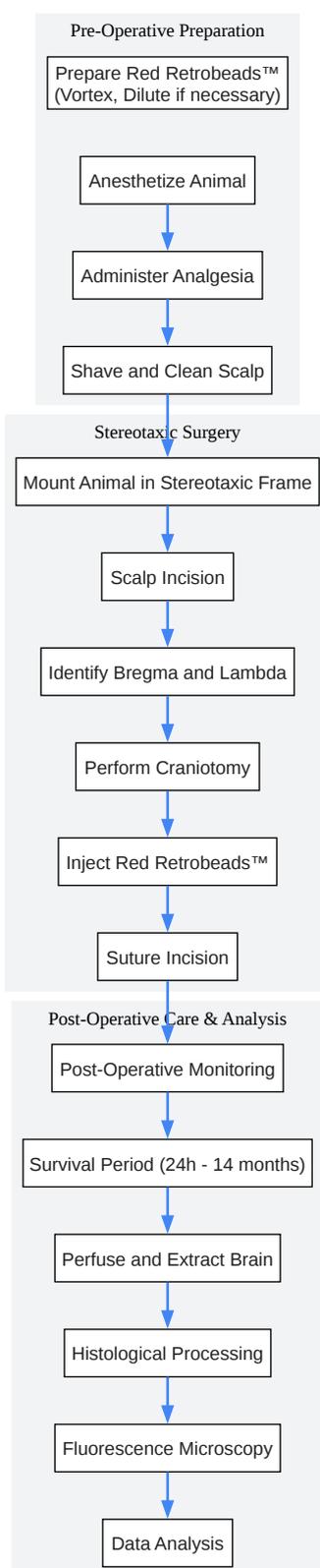
Properties of Red Retrobeads™ IX

Red Retrobeads™ IX are a specialized formulation designed to facilitate the adsorption of proteins and other bioactive molecules, making them suitable for studies investigating the effects of specific agents on retrogradely labeled neurons.[1][3][5]

Property	Specification
Composition	Polystyrene polymer with embedded red fluorescent dye.[6]
Excitation Max	530 nm[5]
Emission Max	590 nm[5]
Size	Approximately 5.5 μm diameter.[6]
Formulation	Supplied as a concentrated suspension in distilled water.[1][2][5]
Storage	Store at 4°C. Do not freeze.[1][5]
Dilution	Can be used undiluted or diluted (e.g., 1:4 in sterile saline or distilled water for rat visual cortex). For initial experiments, using the stock solution is recommended.[1][2][5][7]

Experimental Protocols

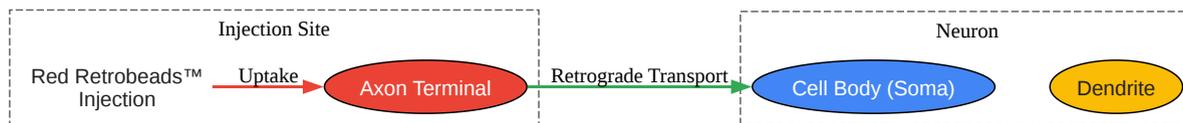
Stereotaxic Injection Workflow



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Caption: Experimental workflow for Red Retrobeads™ injection.

Principle of Retrograde Neuronal Tracing



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